

# Application of Dimefox in Historical Entomological Studies: Notes and Protocols

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## Compound of Interest

Compound Name: *Dimefox*

Cat. No.: *B150142*

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Disclaimer: **Dimefox** is an extremely hazardous and obsolete organophosphate insecticide.[1] [2] Its use is discontinued in most countries.[1] This document is intended for historical and research purposes only and does not endorse or recommend the use of this substance. All handling of hazardous materials should be conducted by trained professionals in accordance with modern safety standards.

## Application Notes

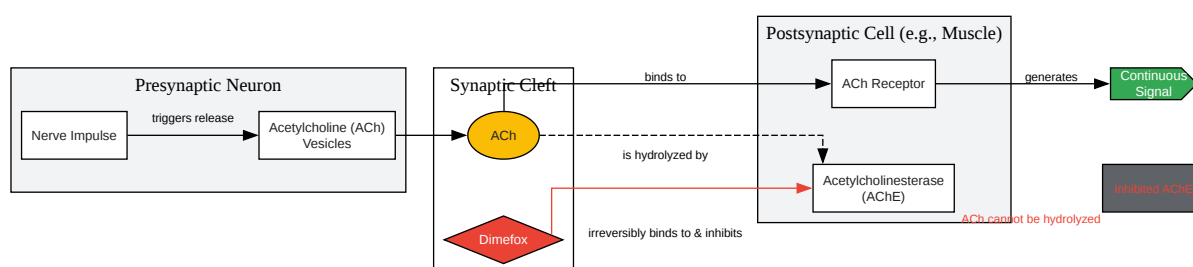
**Dimefox** (N,N,N',N'-Tetramethylphosphorodiamidofluoridate) is a highly toxic organophosphate compound first synthesized in Germany in 1940 by Gerhard Schrader's research group.[1] Historically, it was utilized in entomological studies and agriculture as a potent systemic insecticide and acaricide.[2] Its primary use was in the control of sucking insects, such as aphids and spider mites, particularly in hop cultivation.[3]

Marketed under trade names such as Terra-Sytam and Pestox XIV, **Dimefox**'s systemic nature allowed it to be absorbed by the plant and translocated through the sap. This provided persistent protection against pests that feed on plant fluids. As with other organophosphates, its insecticidal activity stems from its function as a powerful and irreversible acetylcholinesterase (AChE) inhibitor.[2] Inhibition of this enzyme leads to the accumulation of the neurotransmitter acetylcholine at the synaptic junction, causing continuous nerve stimulation, paralysis, and ultimately death of the insect.[2] Due to its high mammalian toxicity and environmental concerns, **Dimefox** has been deemed obsolete by the World Health Organization and is no longer registered for use in most countries.[1]

# Mechanism of Action: Acetylcholinesterase Inhibition

The primary mode of action for **Dimefox** is the disruption of the insect's nervous system.

- **Normal Nerve Function:** An electrical signal (action potential) arrives at the nerve ending, triggering the release of the neurotransmitter acetylcholine (ACh) into the synapse.
- **Signal Transmission:** ACh binds to receptors on the postsynaptic neuron or muscle cell, transmitting the signal.
- **Signal Termination:** The enzyme acetylcholinesterase (AChE) rapidly hydrolyzes ACh into choline and acetic acid, terminating the signal and allowing the neuron or muscle to repolarize and await the next impulse.
- **Dimefox Interference:** **Dimefox** phosphorylates the active site of AChE, forming a stable, covalent bond. This inactivates the enzyme.
- **Toxic Accumulation:** With AChE inhibited, ACh accumulates in the synapse, leading to continuous and uncontrolled firing of nerve signals.
- **Result:** The constant stimulation results in tremors, convulsions, paralysis, and eventual death of the insect.



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Mechanism of **Dimefox** as an Acetylcholinesterase Inhibitor.

## Quantitative Data

Detailed quantitative toxicity data from historical entomological studies on **Dimefox** is scarce in modern databases. The following table is a representative summary based on general knowledge of organophosphate toxicity and historical context. The oral lethal dose for humans is estimated to be between 5-50 mg/kg.[4]

Parameter	Value	Species	Source Context
Mammalian Toxicity			
Probable Oral Lethal Dose	5-50 mg/kg	Human	Extremely Toxic Classification[4]
Insecticidal Action			
Target Pests	Aphids, Spider Mites	Various	Systemic insecticide for sucking pests[3]
Primary Application	Hops	-	Historical agricultural use[3]

## Experimental Protocols

Specific, detailed protocols from mid-20th-century entomological research are not consistently documented in a standardized format. The following represents a generalized protocol for evaluating a systemic insecticide like **Dimefox**, based on common practices of the era.

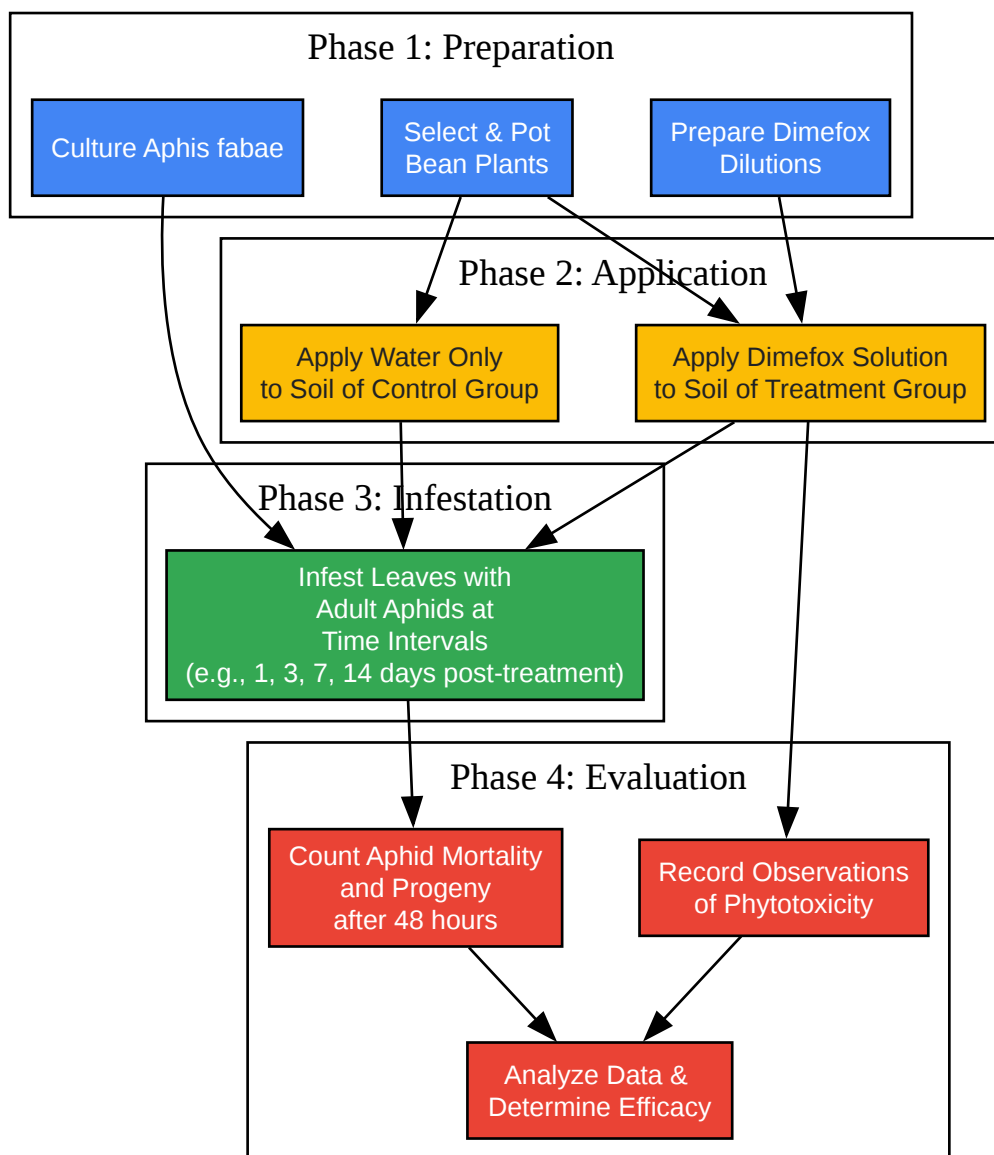
### Protocol: Evaluation of Systemic Action of **Dimefox** on Bean Plants against the Bean Aphid (*Aphis fabae*)

1. Objective: To determine the systemic efficacy and duration of activity of **Dimefox** applied to the soil for the control of *Aphis fabae* on faba bean plants (*Vicia faba*).

2. Materials:

- **Dimefox** solution (e.g., prepared from a commercial formulation like Terra-Sytam).
- Potted faba bean plants (uniform age and size).
- Culture of bean aphids (*Aphis fabae*).
- Small camel-hair brushes for transferring aphids.
- Cages or enclosures to prevent aphid escape.
- Graduated cylinders and pipettes for measuring liquids.
- Greenhouse or controlled environment room.

### 3. Experimental Workflow:



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Generalized workflow for a historical **Dimefox** systemic efficacy trial.

#### 4. Procedure:

- Plant Preparation: Select healthy faba bean plants of a consistent growth stage. Maintain them in a greenhouse under controlled conditions.
- Treatment Groups: Divide the plants into several groups.
  - Control Group: Receives only water.

- Treatment Groups: Each group receives a different concentration of **Dimefox** solution.
- Application:
  - For each plant in the treatment groups, apply a measured volume of the corresponding **Dimefox** dilution directly to the soil surface around the base of the plant.
  - Apply an equal volume of water to the control group plants.
- Systemic Uptake Period: Allow time for the plants to absorb and translocate the insecticide. The first aphid infestation might occur 24 hours after application.
- Infestation:
  - At set time intervals post-treatment (e.g., Day 1, Day 3, Day 7, Day 14, etc.), select a leaf from each plant.
  - Using a fine brush, carefully transfer a set number of adult apterous (wingless) aphids (e.g., 10 adults) onto the leaf surface.
  - Enclose the leaf in a small clip-cage or muslin bag to contain the aphids.
- Data Collection:
  - After a fixed exposure period (e.g., 48 hours), count the number of living and dead adult aphids.
  - Count the number of nymphs produced to assess effects on reproduction.
  - Calculate the percentage mortality for each treatment group at each time interval.
  - Throughout the experiment, observe plants for any signs of phytotoxicity (e.g., leaf yellowing, stunting).
- Analysis:
  - Compare the mortality rates between the control and treatment groups to determine the efficacy of the **Dimefox** concentrations.

- Plot mortality over time to assess the persistence of the systemic effect.

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